Technical Guide: 4-(2-Aminoethyl)morpholine – Dihydrochloride vs. Free Base

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Compound of Interest	
Compound Name:	*2-Morpholinoethanamine dihydrochloride*
CAS No.:	*5409-41-6*
Cat. No.:	*B8099298*

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Executive Summary

In drug development and organic synthesis, 4-(2-Aminoethyl)morpholine (AEM) serves as a critical structural motif, particularly for introducing solubility-enhancing morpholine rings or lysosome-targeting moieties into small molecules.[1][2][3]

Researchers must choose between two distinct forms:

- The Free Base: A reactive, volatile, and air-sensitive liquid used directly in nucleophilic substitutions and amidation reactions.
- The Dihydrochloride Salt (2HCl): A stable, crystalline solid used for long-term storage and precise stoichiometric weighing, which must be neutralized (desalted) prior to use as a nucleophile.

This guide analyzes the physicochemical trade-offs, reactivity profiles, and conversion protocols required to manipulate these forms effectively.

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Part 1: Structural & Physicochemical Characterization

The fundamental difference lies in the protonation state of the two nitrogen atoms: the morpholine ring nitrogen (tertiary) and the ethylamine nitrogen (primary).

Comparative Properties Table

Feature	Free Base (AEM)	Dihydrochloride Salt (AEM·2HCl)
CAS Number	2038-03-1	3647-69-6
Formula		
MW	130.19 g/mol	203.11 g/mol
Physical State (25°C)	Viscous, colorless to pale yellow liquid	White crystalline solid
Melting Point	~24°C (often supercooled liquid)	>200°C (Decomposes)
Boiling Point	205°C (at 760 mmHg)	N/A (Ionic solid)
Solubility	Miscible in water, DCM, MeOH, THF	Highly soluble in water, MeOH; Insoluble in Et_2O, Hexanes
pKa (approx)	N(primary) ≈ 9.4; N(morpholine) ≈ 4.8	Both nitrogens protonated (Acidic pH in solution)
Stability Hazards	Air Sensitive: Absorbs CO_2 to form carbamates.[1][4][5][6][7] Oxidation: Turns yellow/brown over time.	Hygroscopic: Absorbs atmospheric moisture. Stable to oxidation.

Part 2: Reactivity & Mechanistic Implications

Protonation and Nucleophilicity

The reactivity of AEM is dictated by its pKa values.

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- Primary Amine (

  ): Highly nucleophilic. This is the reactive site for amide coupling, reductive amination, or

  reactions.

- Morpholine Nitrogen (

  ): Significantly less basic due to the inductive effect of the oxygen atom in the ring.

Critical Insight: In the dihydrochloride salt, both nitrogens are protonated (

). The molecule is non-nucleophilic in this state. To participate in a reaction, the salt must be treated with at least 2 equivalents of base (e.g.,

, DIPEA, or

) to liberate the free amine.

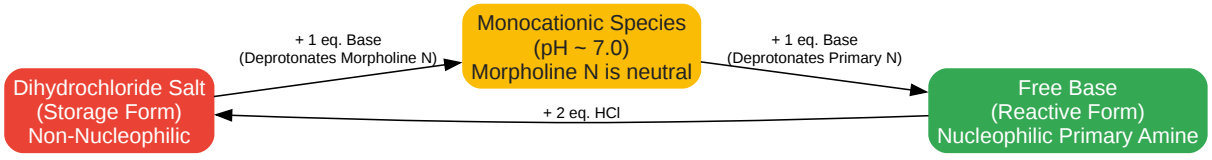
The "Carbamate Trap" (Air Sensitivity)

The free base is a primary amine. Upon exposure to atmospheric

, it rapidly forms a carbamic acid/carbamate salt species.

- Consequence: If you leave the free base bottle open, the liquid will become cloudy or viscous, and the effective molarity will drop, leading to stoichiometric errors in sensitive reactions.

Visualization of Equilibrium States



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Figure 1: Protonation states of 4-(2-Aminoethyl)morpholine.[6] The primary amine (pKa ~9.4) requires basic conditions (pH > 10) to be fully available for reaction.

Part 3: Practical Handling & Storage

Storage Protocols

- Free Base: Must be stored under an inert atmosphere (Argon/Nitrogen). Refrigeration (2-8°C) is recommended to slow oxidation. If the liquid turns dark yellow/brown, distill before use in sensitive catalysis.
- Dihydrochloride: Store in a desiccator at room temperature. The salt is hygroscopic; if it clumps, dry under vacuum over

  before weighing.

Safety Considerations

- Free Base: Corrosive.[8] Causes severe skin burns and eye damage.[8][9] High vapor pressure at elevated temperatures—use in a fume hood.
- Dihydrochloride: Irritant. Avoid dust inhalation.[9][10][11]

Part 4: Experimental Protocols

Protocol A: Desalting (Synthesis of Free Base from 2HCl)

Use this when the reaction cannot tolerate external bases (e.g., DIPEA) or when a pure liquid reagent is required.

- Dissolution: Dissolve 10.0 g of AEM·2HCl in minimal distilled water (approx. 15–20 mL).
- Basification: Cool the solution to 0°C. Slowly add 50% w/v NaOH solution (or solid KOH pellets) until pH > 12. The solution will become oily/cloudy as the free base separates.
- Extraction: Extract the aqueous mixture with Dichloromethane (DCM) (

  mL).

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- Note: AEM is water-soluble.[5] Multiple extractions are necessary. Salting out the aqueous layer with NaCl can improve yield.

- Drying: Dry the combined organic layers over anhydrous

  or

  for 30 minutes. Filter.

- Concentration (CRITICAL STEP):
  - The free base is somewhat volatile. Do not use high vacuum (< 10 mbar) for prolonged periods at room temperature.
  - Rotary evaporate at 40°C/200 mbar to remove DCM.
  - Yield Check: You should obtain a clear, colorless oil.[5]

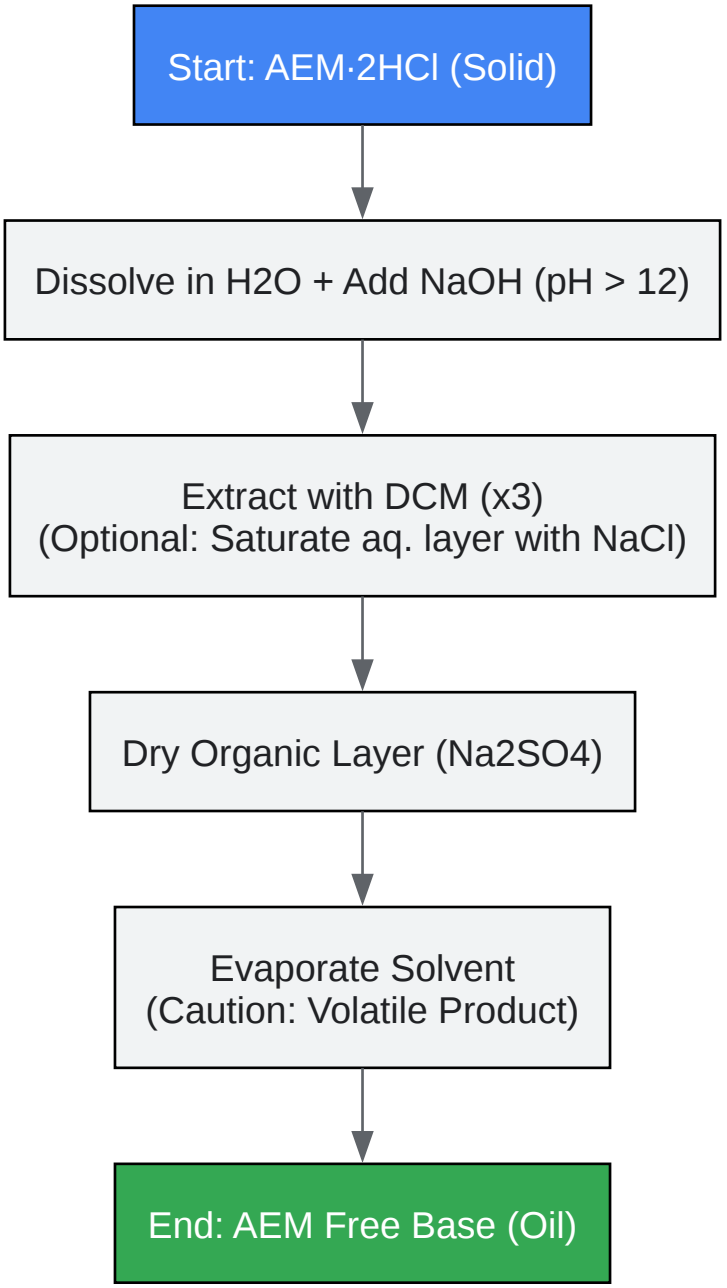
Protocol B: Salt Formation (Free Base 2HCl)

Use this to convert the unstable liquid into a stable solid for storage.

- Dilution: Dissolve the AEM free base (liquid) in diethyl ether or 1,4-dioxane (anhydrous).
- Acidification: Cool to 0°C. Add 4M HCl in Dioxane dropwise with vigorous stirring.
- Precipitation: A white solid will precipitate immediately.
- Isolation: Filter the solid under Argon (to prevent moisture absorption). Wash with cold ether.
- Drying: Dry in a vacuum desiccator to remove trace solvent and HCl.

Workflow Diagram: Desalting Process

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Figure 2: Step-by-step workflow for converting the dihydrochloride salt to the reactive free base.

Part 5: Applications in Drug Development[3]

Solubility Enhancement (The "Morpholine Effect")

The morpholine ring is a standard pharmacophore used to lower

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and improve metabolic stability compared to other cyclic amines. The ether oxygen reduces the basicity of the ring nitrogen (

8.3 for piperazine vs. 4.8 for morpholine), reducing lysosomal trapping potential while maintaining solubility.

Linker Chemistry (PROTACs & Conjugates)

AEM is widely used as a spacer/linker.

- Reaction: The primary amine reacts with activated esters (NHS-esters) or acid chlorides to form stable amide bonds.
- Example: Synthesis of lysosome-targetable fluorescent probes where the morpholine moiety aids in organelle accumulation due to pH gradients.

Corrosion Inhibition

In industrial applications, the free base is used in boiler water treatment. It neutralizes carbonic acid (formed from dissolved

) and partitions into the steam phase due to its volatility, protecting condensate lines.

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